

Disodium Phthalate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Disodium phthalate*

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Abstract

Disodium phthalate, the sodium salt of phthalic acid, is a versatile compound utilized across various scientific disciplines. This technical guide provides an in-depth overview of its chemical and physical properties, synthesis, and key applications, with a particular focus on its relevance to laboratory research and pharmaceutical development. While the broader class of phthalates has been extensively studied for its endocrine-disrupting properties, this document specifically addresses the known characteristics and functions of **disodium phthalate**, including its use as a buffering agent, chelating agent, and a primary standard in analytical chemistry. Experimental methodologies for its synthesis and analysis are detailed, and its role in stabilizing pharmaceutical formulations is discussed.

Core Properties of Disodium Phthalate

Disodium phthalate (CAS Number: 15968-01-1) is a white, crystalline, and hygroscopic solid that is soluble in water.^[1] It is the disodium salt of 1,2-benzenedicarboxylic acid.

Property	Value	Reference
CAS Number	15968-01-1	[2]
Molecular Formula	C ₈ H ₄ Na ₂ O ₄	[2]
Molecular Weight	210.09 g/mol	[2]
Appearance	White to almost white powder to crystal	[1]
Solubility	Soluble in water	[1]
Synonyms	Phthalic acid disodium salt, Sodium phthalate	[1][3]

Synthesis of Disodium Phthalate: Experimental Protocols

The synthesis of **disodium phthalate** is most commonly achieved through a straightforward acid-base neutralization reaction.

Neutralization of Phthalic Acid

This method involves the direct reaction of phthalic acid with sodium hydroxide.

Materials:

- Phthalic acid (C₈H₆O₄)
- Sodium hydroxide (NaOH)
- Distilled water
- Ethanol (for recrystallization, optional)

Procedure:

- Dissolve a known molar quantity of phthalic acid in distilled water. Gentle heating may be applied to aid dissolution.

- In a separate container, prepare a stoichiometric equivalent solution of sodium hydroxide (a 1:2 molar ratio of phthalic acid to sodium hydroxide is required for complete neutralization of both carboxylic acid groups).[3]
- Slowly add the sodium hydroxide solution to the phthalic acid solution while stirring continuously. The reaction is exothermic, and the temperature should be monitored and controlled.[3]
- After the addition is complete, continue stirring for a period to ensure the reaction goes to completion.
- The resulting solution of **disodium phthalate** can be used directly or the solid can be isolated by evaporation of the water.
- For higher purity, the crude **disodium phthalate** can be recrystallized from a suitable solvent such as ethanol.

Hydrolysis of Phthalic Anhydride

An alternative synthesis route involves the hydrolysis of phthalic anhydride to phthalic acid, followed by neutralization.

Materials:

- Phthalic anhydride ($C_8H_4O_3$)
- Sodium hydroxide (NaOH)
- Distilled water

Procedure:

- Suspend phthalic anhydride in hot distilled water. The anhydride will slowly hydrolyze to form phthalic acid.
- Once the phthalic anhydride has completely dissolved, indicating the formation of phthalic acid, proceed with the neutralization step as described in section 2.1 by adding a stoichiometric amount of sodium hydroxide solution.[3]

Applications in Research and Development

Disodium phthalate's chemical properties make it a valuable reagent in various laboratory and pharmaceutical applications.

Buffering Agent

Due to its nature as the salt of a weak acid and a strong base, solutions of **disodium phthalate** can act as a buffer to maintain a stable pH.^[4] This is particularly useful in:

- Biochemical assays: Maintaining a constant pH is often critical for enzyme activity and stability.
- Cell culture media: Although less common than other buffering systems, it can be used to control the pH of the growth environment.

Chelating Agent

The ortho-positioned carboxylate groups in the phthalate dianion allow it to act as a chelating agent, forming stable complexes with metal ions.^[4] This property is leveraged in:

- Analytical Chemistry: To sequester metal ions that might interfere with an analysis.
- Pharmaceutical Formulations: To chelate trace metal ions that can catalyze the degradation of active pharmaceutical ingredients (APIs).^[4] For instance, it can reduce the generation of free radicals in parenteral formulations by 40-60%, thereby extending the shelf life of the product.^[4]

Primary Standard in Titrimetry

Due to its high purity and stability, **disodium phthalate** can be used as a primary standard for the standardization of strong acids in acid-base titrations.^[5]

Analytical Methods for Phthalate Determination

While the analysis of phthalates often focuses on the more volatile ester forms, the principles can be adapted for the determination of **disodium phthalate**. The primary analytical techniques include:

- High-Performance Liquid Chromatography (HPLC): HPLC coupled with a UV detector is a common method for the separation and quantification of phthalates.[6]
- Gas Chromatography-Mass Spectrometry (GC-MS): This is the most prevalent technique for phthalate analysis, especially for trace-level detection.[6] For non-volatile salts like **disodium phthalate**, derivatization to a more volatile ester form may be necessary prior to GC analysis.

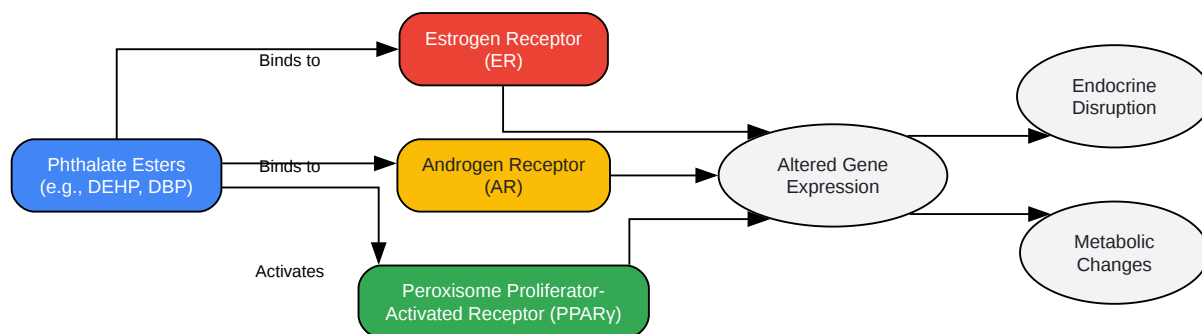
Biological Signaling Pathways: A Note on Phthalates

It is crucial to distinguish **disodium phthalate** from its ester derivatives (e.g., DEHP, DBP), which are the primary subjects of toxicological studies concerning endocrine disruption. The vast body of research on the biological effects of "phthalates" refers to these ester compounds.

Phthalate esters are known to interact with various nuclear receptors and signaling pathways, including:

- Estrogen Receptors (ER) and Androgen Receptors (AR): Acting as agonists or antagonists, leading to endocrine-disrupting effects.
- Peroxisome Proliferator-Activated Receptors (PPARs): Influencing lipid metabolism and adipogenesis.

The diagram below illustrates the generalized signaling pathways affected by phthalate esters. At present, there is a lack of specific research detailing the direct interaction of the **disodium phthalate** ion with these pathways. Its high water solubility and ionic nature suggest a different pharmacokinetic and pharmacodynamic profile compared to the lipophilic phthalate esters.



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Caption: Generalized signaling pathways of phthalate esters.

Conclusion

Disodium phthalate is a compound with well-defined applications in analytical chemistry and pharmaceutical sciences, primarily as a buffering and chelating agent. Its synthesis is straightforward and scalable. While it belongs to the broader class of phthalates, its physicochemical properties and likely biological behavior differ significantly from the more commonly studied phthalate esters. Further research is warranted to delineate any specific biological activities of **disodium phthalate** itself and to fully understand its toxicological profile in comparison to its ester counterparts. This guide provides a foundational understanding for researchers and professionals working with this compound.

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